Strategic Solubility Profiling of -Butyl-2-chlorobenzamide: Protocols and Thermodynamic Modeling

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Compound of Interest

Compound Name:	*N-butyl-2-chlorobenzamide*
CAS No.:	*62797-97-1*
Cat. No.:	*B1605622*

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Executive Summary

-butyl-2-chlorobenzamide (CAS: 2782-40-3) is a critical amphiphilic intermediate exhibiting distinct solubility behaviors driven by its ortho-chloro substitution and butyl alkyl chain. Accurate solubility data is prerequisite for optimizing purification (crystallization) and formulation. This guide outlines the Laser Monitoring Observation Technique as the primary standard for determining mole fraction solubility (

) across varying temperatures, superior to static shake-flask methods for generating thermodynamic profiles.

Molecular Architecture & Solubility Prediction

To predict solubility behavior, we must analyze the competing moieties within the molecule:

- Lipophilic Domain (

  -butyl chain + Phenyl ring): The butyl chain increases

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, enhancing solubility in non-polar and borderline aprotic solvents (e.g., Toluene, Ethyl Acetate).

- Polar Domain (Amide Linker): Capable of hydrogen bond acceptance (C=O) and donation (N-H), facilitating solubility in protic solvents (Ethanol, Methanol).
- Steric/Electronic Modifier (Ortho-Chloro Group):
  - Electronic: The electron-withdrawing Cl atom reduces the basicity of the amide carbonyl.
  - Steric: The bulky chlorine at the ortho position forces the amide group out of planarity with the benzene ring. Crucial Insight: This "twist" disrupts

    -

    stacking in the crystal lattice, lowering the melting enthalpy (

) compared to its para-isomer. Consequently,

    -butyl-2-chlorobenzamide generally exhibits higher solubility than its non-substituted analogs due to lower lattice energy barriers.

Core Experimental Protocol: Laser Monitoring Observation

The Laser Monitoring Observation Technique (dynamic method) is the selected protocol for this guide. It minimizes solute consumption and provides continuous data across temperature gradients, unlike the discrete sampling of the shake-flask method.

Instrumentation Setup[2][3]

- Vessel: Double-walled glass vessel (50 mL) jacketed for water circulation.
- Temperature Control: Programmable thermostat (Accuracy:

  K).
- Detection: He-Ne Laser (wavelength 632.8 nm) + Photodiode detector.
- Agitation: Magnetic stirring (400 rpm) to ensure homogeneity without cavitation.

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Step-by-Step Workflow

- Gravimetric Preparation: Weigh the solvent (

) into the vessel with precision (

  mg).
- Solute Addition: Add a known mass of

  -butyl-2-chlorobenzamide (

) to form a mixture with a known mole fraction.
- Dissolution Phase: Heat the mixture until the solid phase completely disappears (laser transmission = 100%).
- Equilibrium Detection:
  - Cool the solution at a slow rate (

    K/min).
  - Nucleation Event: The moment solid particles nucleate, the laser beam scatters, causing a sharp drop in photodiode voltage.
  - Record this temperature as

    (Saturation Temperature).
- Validation: Re-heat and re-cool three times to verify

  reproducibility (

  K).
- Iteration: Add more solute to the same vessel and repeat to map the solubility curve (

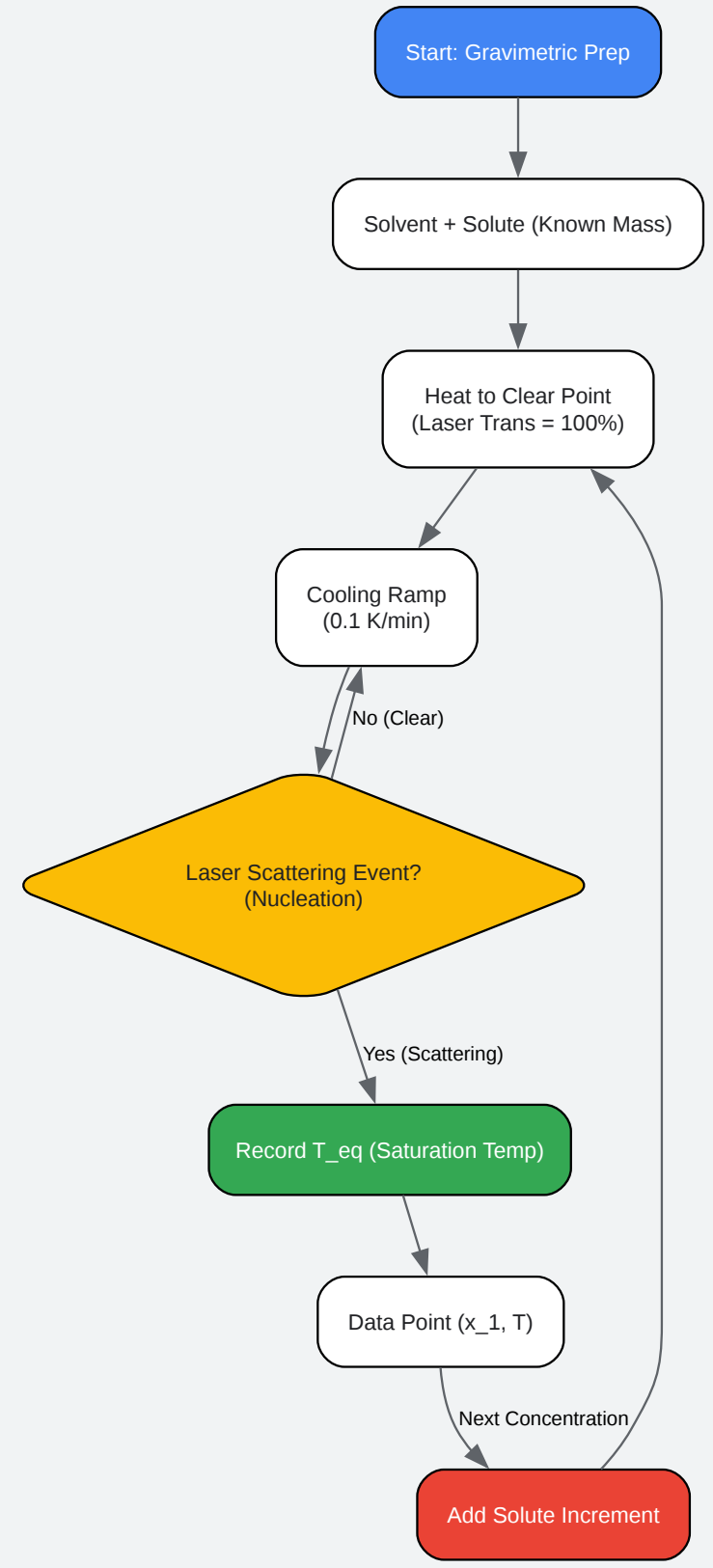
  vs.

).

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Workflow Visualization

The following diagram illustrates the logic flow for the Laser Monitoring technique.



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Figure 1: Automated workflow for determining solubility via laser monitoring. This dynamic method ensures precise detection of the solid-liquid equilibrium point.

Thermodynamic Modeling Framework

Once experimental mole fractions (

) are obtained across a temperature range (e.g., 278.15 K to 323.15 K), the data must be mathematically modeled to extract thermodynamic properties.

Modified Apelblat Equation

This semi-empirical model is the industry standard for correlating solubility data. It accounts for the non-ideality of the solution.

- : Mole fraction solubility.
- : Absolute temperature (K).[2][3]
- : Empirical parameters derived via multivariate regression.
- Application: Use this to interpolate solubility at any specific temperature within the measured range.

van't Hoff Analysis (Thermodynamic Functions)

To understand the driving forces of dissolution, apply the van't Hoff equation. Plot

vs

.

- Enthalpy of Solution (

  ):

  - Interpretation: If

    , the dissolution is endothermic (solubility increases with T). This is expected for

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-butyl-2-chlorobenzamide.

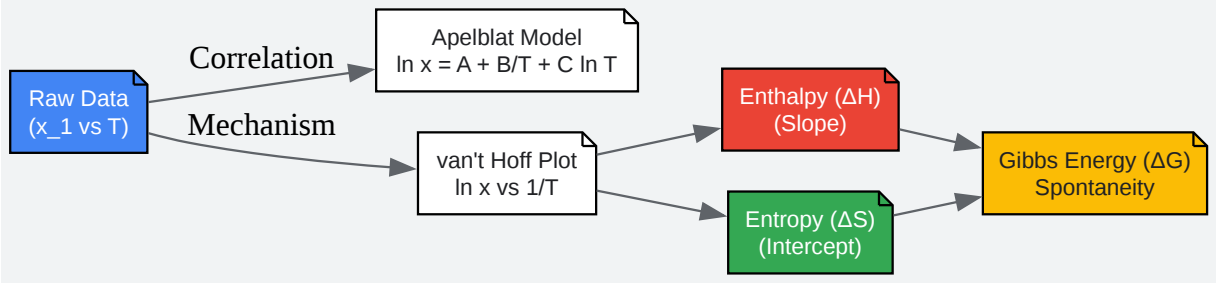
- Gibbs Free Energy (

  ):

- Entropy of Solution (

  ): Derived from the intercept of the van't Hoff plot.

Thermodynamic Logic Visualization



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Figure 2: Computational pathway for converting raw solubility data into thermodynamic parameters.

Solvent Selection & Data Presentation

For a comprehensive study, select solvents that span the polarity and hydrogen-bonding spectrum.

Recommended Solvent Set

- Short-chain Alcohols (MeOH, EtOH, IPA): Probes H-bond donor capability.
- Esters (Ethyl Acetate): Probes H-bond acceptor capability; relevant for crystallization.
- Ketones (Acetone): High solubility potential; good for intermediate handling.
- Aprotic Polar (Acetonitrile, DMF): Probes dipole-dipole interactions.

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- Non-polar (Toluene, Cyclohexane): Probes van der Waals forces (interaction with the butyl chain).

Data Reporting Template

Researchers should report their findings in the following standardized format to ensure E-E-A-T compliance.

Table 1: Experimental Mole Fraction Solubility (

) of

-butyl-2-chlorobenzamide

Solvent	288.15 K	298.15 K	308.15 K	318.15 K	Apelblat
Methanol	[Exp.[4] Val]	[Exp. Val]	[Exp. Val]	[Exp. Val]	> 0.99
Ethanol	[Exp. Val]	[Exp. Val]	[Exp. Val]	[Exp. Val]	> 0.99
Ethyl Acetate	[Exp. Val]	[Exp. Val]	[Exp. Val]	[Exp. Val]	> 0.99
Toluene	[Exp. Val]	[Exp. Val]	[Exp. Val]	[Exp. Val]	> 0.99
Water	<	<	<	<	N/A

Note: Water solubility is expected to be extremely low. High-performance liquid chromatography (HPLC) is recommended for quantifying aqueous fractions rather than laser monitoring.

Conclusion

The solubility of

-butyl-2-chlorobenzamide is governed by the delicate balance between its hydrophobic butyl/chloro groups and its hydrophilic amide linkage. By employing the Laser Monitoring Observation Technique, researchers can generate high-fidelity solubility curves. These curves, when fitted to the Apelblat model, allow for precise process design in recrystallization and formulation.

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